

DDO-7263: Application in Models of Neuroinflammation

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Compound of Interest

Compound Name: DDO-7263

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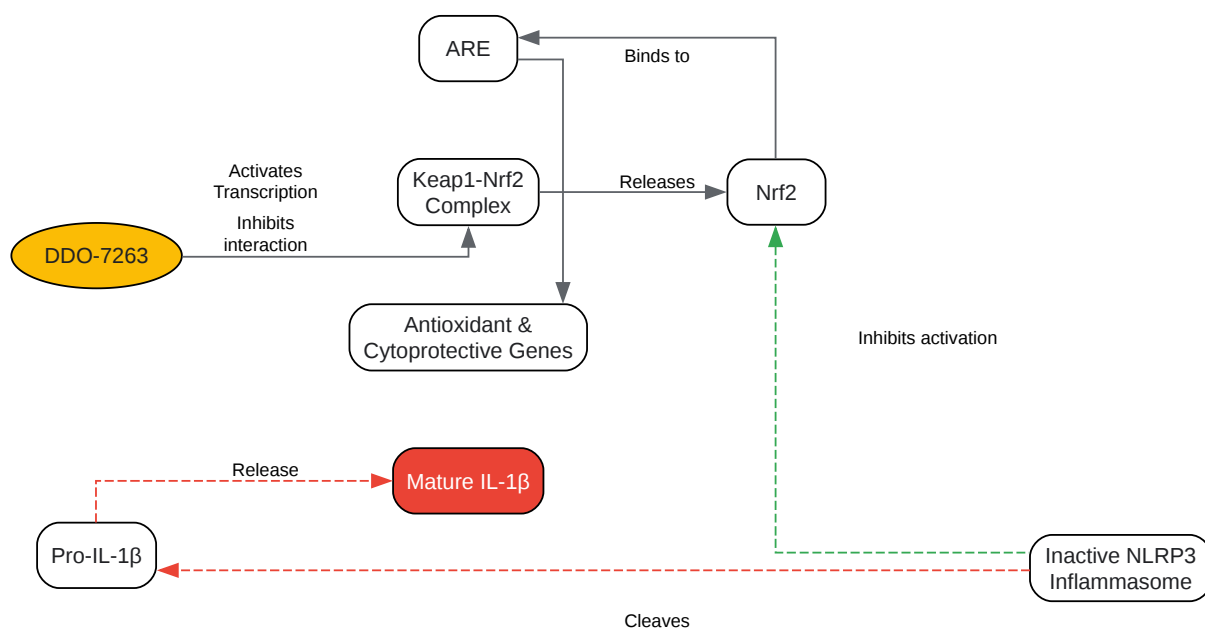
Introduction

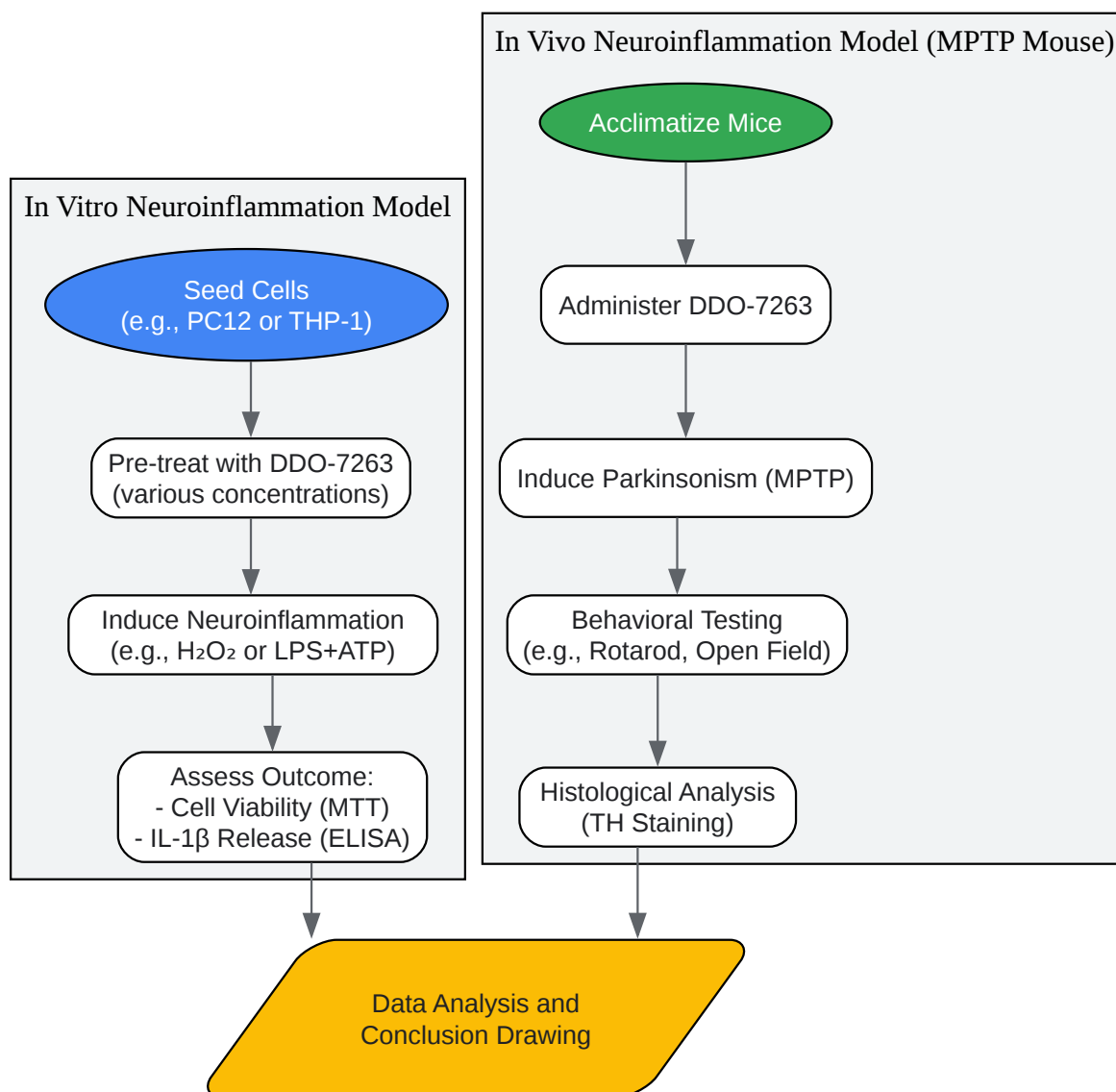
DDO-7263 is a novel, brain-penetrant small molecule activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2). It has demonstrated significant therapeutic potential in preclinical models of neurodegenerative diseases, particularly those with a neuroinflammatory component like Parkinson's disease. The primary mechanism of action of **DDO-7263** involves the activation of the Nrf2-antioxidant response element (ARE) signaling pathway, which in turn leads to the inhibition of the NLRP3 (NACHT, LRR and PYD domains-containing protein 3) inflammasome. This dual action of enhancing endogenous antioxidant defenses and suppressing a key inflammatory pathway makes **DDO-7263** a promising candidate for further investigation in neuroinflammatory disorders.^[1]

Mechanism of Action

DDO-7263 exerts its neuroprotective effects through a well-defined signaling cascade. It upregulates Nrf2, a master regulator of antioxidant responses. Under normal conditions, Nrf2 is kept inactive in the cytoplasm by binding to Keap1. **DDO-7263** is believed to disrupt this interaction, allowing Nrf2 to translocate to the nucleus. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of various antioxidant and cytoprotective genes, leading to their transcription. This upregulation of the cellular antioxidant machinery helps to mitigate the oxidative stress that is a key feature of neuroinflammation.

A crucial consequence of Nrf2 activation by **DDO-7263** is the subsequent inhibition of the NLRP3 inflammasome. The NLRP3 inflammasome is a multiprotein complex that, when activated by cellular stress or damage, triggers the maturation and release of pro-inflammatory cytokines, such as Interleukin-1 β (IL-1 β). By suppressing the activation of the NLRP3 inflammasome, **DDO-7263** effectively dampens the inflammatory cascade that contributes to neuronal damage in neurodegenerative diseases.[\[1\]](#)





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References

- 1. Behavioral, biochemical, and molecular characterization of MPTP/p-intoxicated mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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